

Reactivity of the vinyl group in Dodecyl vinyl ether

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Compound of Interest

Compound Name: Dodecyl vinyl ether

Cat. No.: B1584983

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Cationic Polymerization

The most significant reaction of **dodecyl vinyl ether** is its polymerization via a cationic mechanism. The electron-rich double bond is readily attacked by electrophiles, initiating a chain-growth process that can be controlled to produce polymers with specific molecular weights and low dispersity. This process, known as living cationic polymerization, is crucial for creating well-defined polymers and block copolymers.^[1]

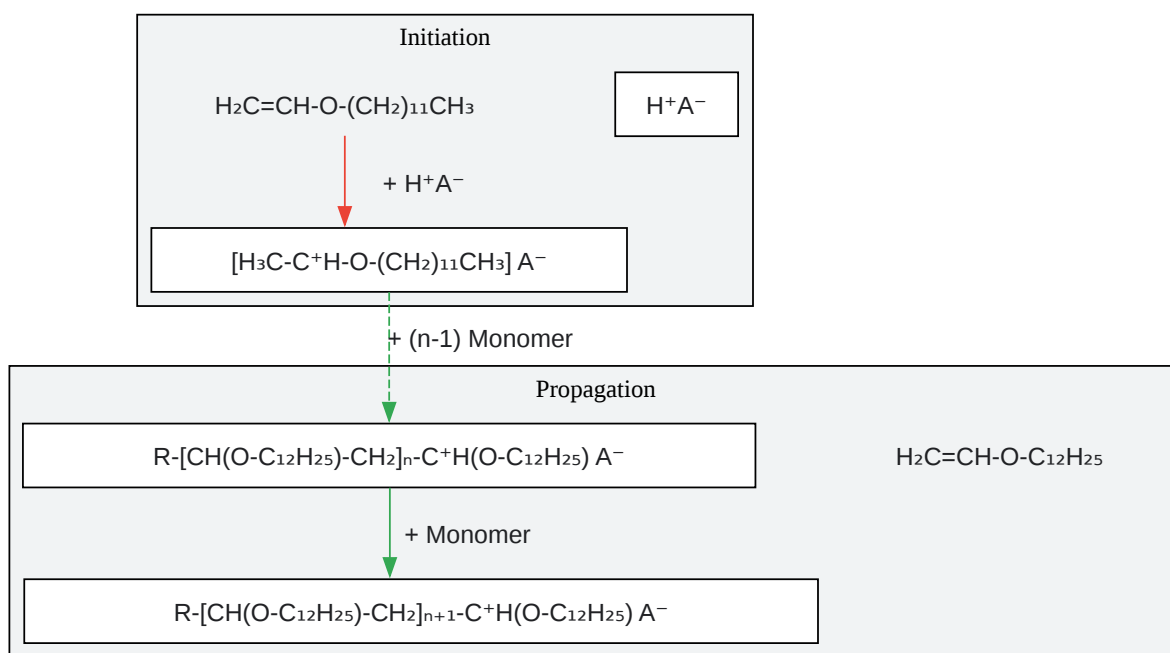
The resulting polymer, Poly(**dodecyl vinyl ether**) (PDVE), is a flexible, hydrophobic material used in coatings, adhesives, lubricants, and for the surface modification of biomedical devices.^[2]

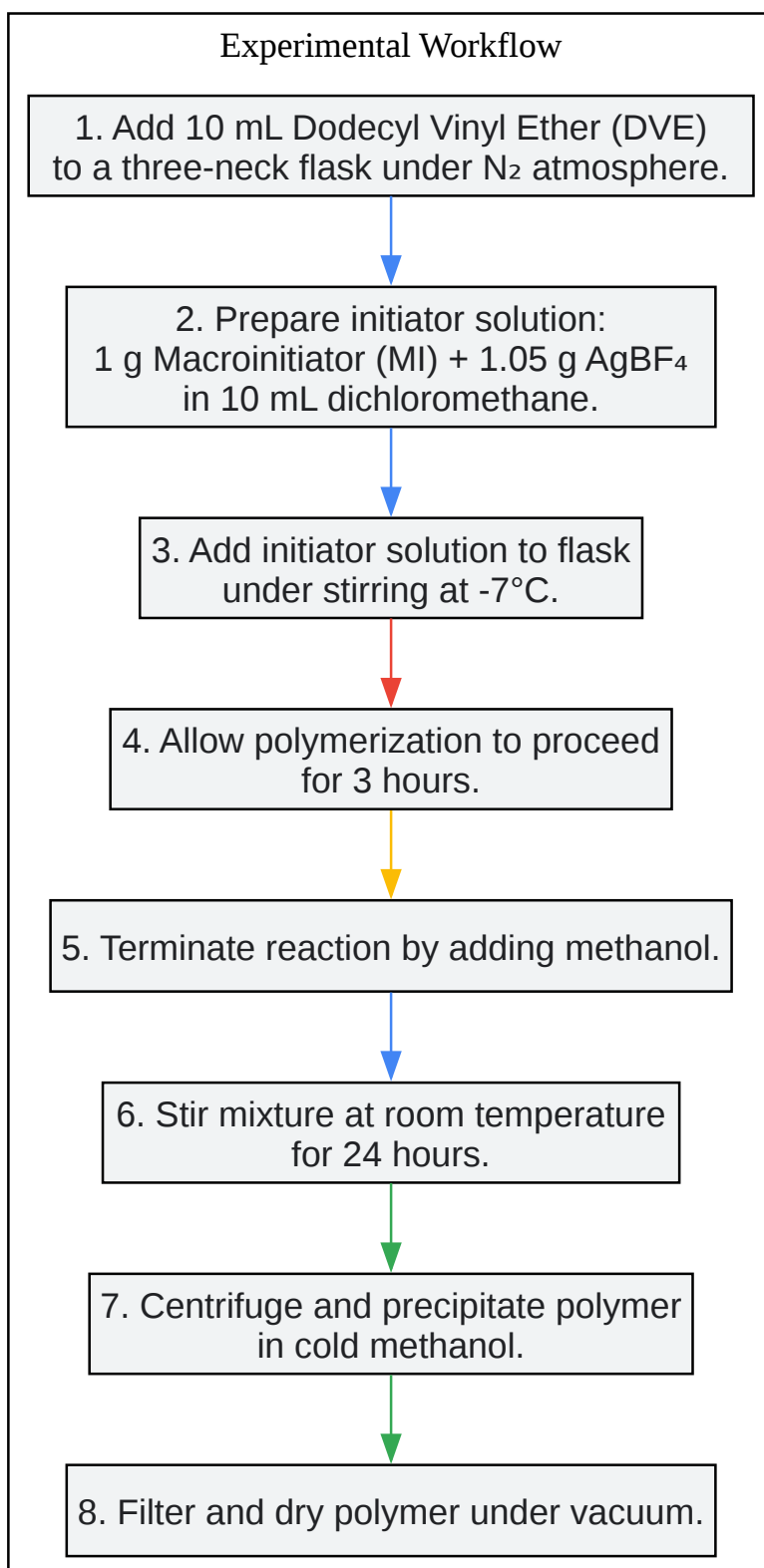
Mechanism of Cationic Polymerization

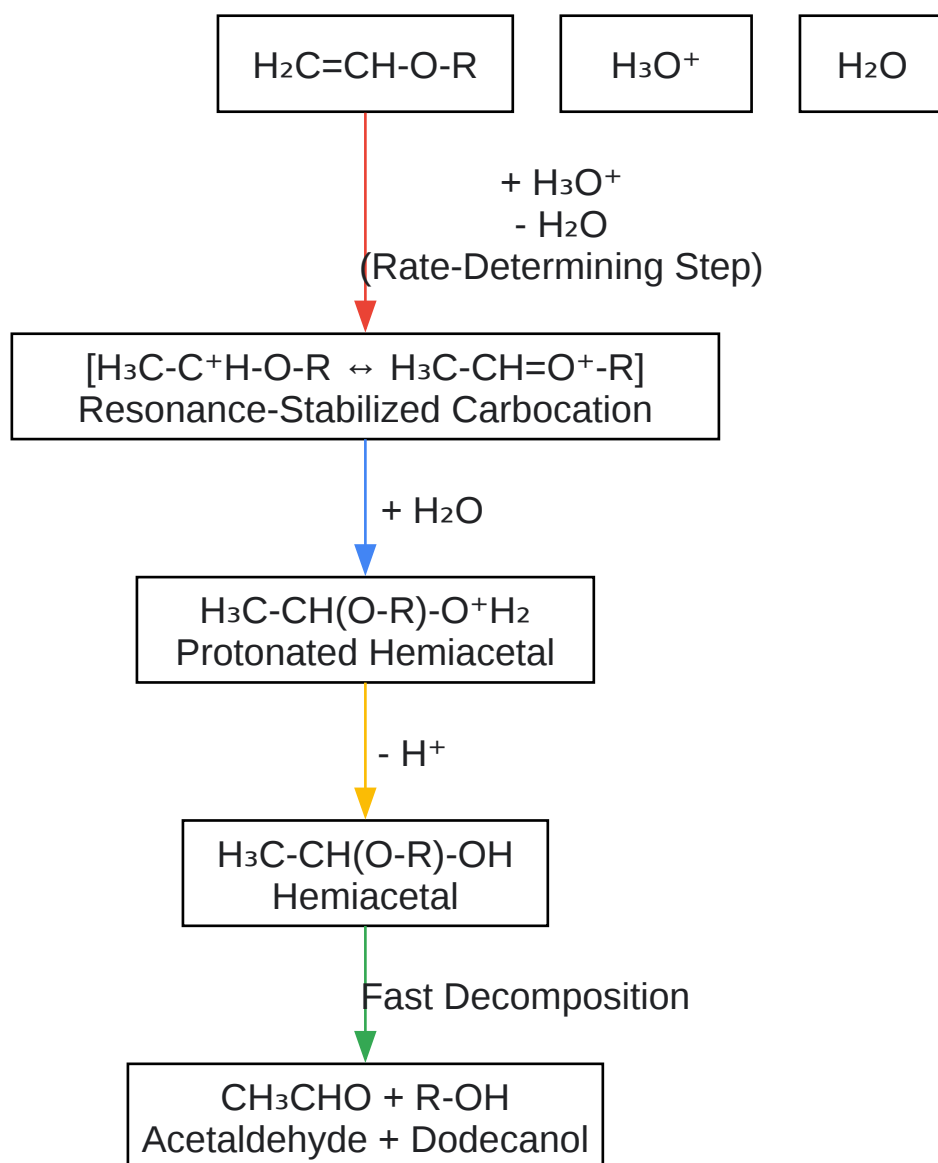
Cationic polymerization proceeds in three main stages: initiation, propagation, and termination. In living polymerization systems, termination and chain-transfer reactions are minimized, allowing for controlled polymer growth.^[1]

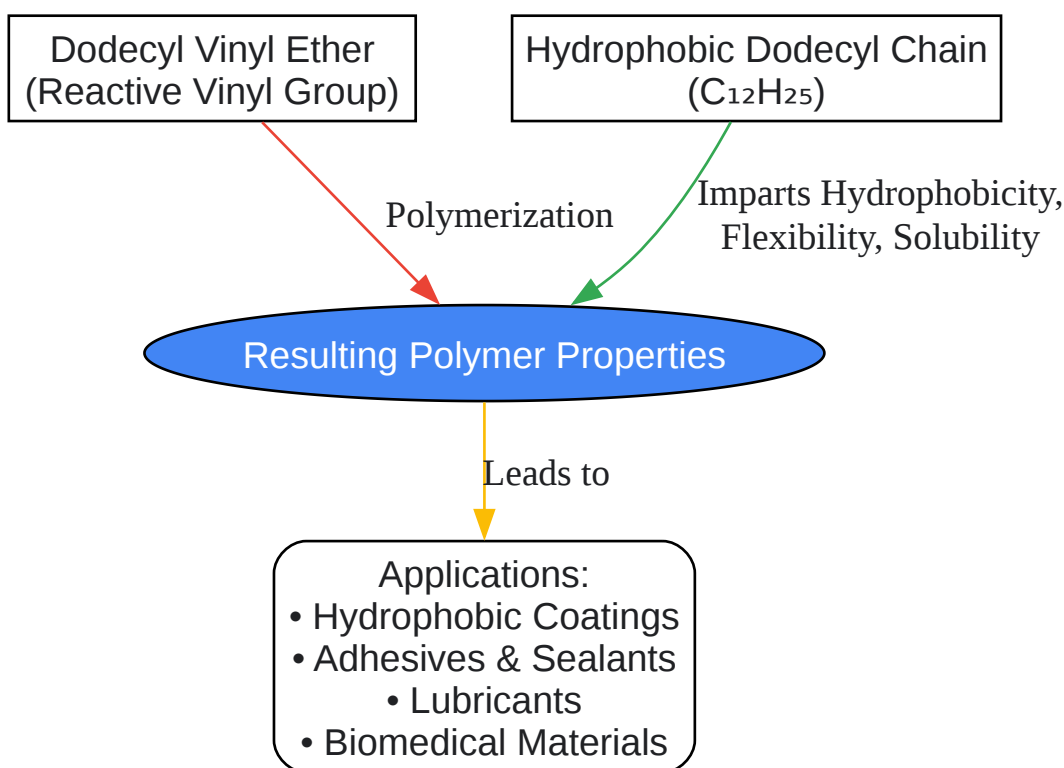
- **Initiation:** The process begins when an initiator (e.g., a protonic acid or a Lewis acid in combination with a proton source) adds to the vinyl group. The electrophile attacks the β -carbon, forming a stable oxocarbenium ion.
- **Propagation:** The carbocationic active center then reacts with subsequent DDVE monomers, extending the polymer chain.

- Termination/Chain Transfer: The reaction can be terminated by reaction with a nucleophile or through chain transfer, where the active site is transferred to another molecule (monomer, solvent, or counter-ion).[3] In controlled systems, these events are suppressed.









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References

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- 3. Cationic polymerization of vinyl ethers using trifluoromethyl sulfonate/solvent/ligand to access well-controlled poly(vinyl ether)s - PMC [pmc.ncbi.nlm.nih.gov]
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